A Comparative Spectroscopic Guide to Omeprazole and Its Sulfide Impurity

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Compound of Interest

Compound Name:	*4-Desmethoxy Omeprazole Sulfide*
CAS No.:	*704910-89-4*
Cat. No.:	*B589292*

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In the landscape of pharmaceutical quality control, the rigorous identification and quantification of impurities are paramount to ensuring the safety and efficacy of active pharmaceutical ingredients (APIs). Omeprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders, is one such API where meticulous impurity profiling is critical. This guide provides an in-depth comparison of the ultraviolet (UV) absorbance spectra of omeprazole and its primary process-related impurity, omeprazole sulfide (Impurity C). Understanding the distinct spectroscopic signatures of these compounds is fundamental for developing robust analytical methods for quality assurance.

The Chemical Basis for Spectral Differentiation

The difference in the UV absorbance spectra between omeprazole and its sulfide impurity originates from a subtle yet significant alteration in their chemical structures. Both molecules share the same core benzimidazole and pyridine rings, which act as the primary chromophores—the parts of the molecule that absorb UV light.

- Omeprazole: Features a sulfoxide (-S=O) bridge linking the two ring systems.

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- Omeprazole Sulfide: Contains a sulfide (-S-) bridge in the same position.

The lone pair of electrons on the sulfur atom in the sulfide impurity extends the conjugated π-electron system, which is not possible in the sulfoxide group of omeprazole. This extension of the chromophore is the primary reason for the differences in their interaction with UV radiation, leading to distinct absorbance maxima (λmax) and intensities.

Comparative UV Absorbance Data

The key to differentiating omeprazole from its sulfide impurity via UV spectrophotometry lies in the position and intensity of their respective absorbance maxima. The stability of omeprazole is pH-dependent; it degrades rapidly in acidic media but exhibits acceptable stability under alkaline conditions.[1] Consequently, alkaline solvents are preferred for its analysis.

A common and recommended solvent for the UV analysis of omeprazole is 0.1 N sodium hydroxide (NaOH).[2] In this medium, omeprazole exhibits a characteristic absorption spectrum with two maxima.

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Compound	Solvent	λmax 1 (nm)	λmax 2 (nm)	Notes
Omeprazole	0.1 N NaOH	~276	~305	The ratio of absorbance at 276 nm to 305 nm is a key identification parameter, typically between 1.6 and 1.8.[3]
Omeprazole Sulfide	Methanol	~280	~310-315	The sulfide impurity generally shows a bathochromic (red) shift to longer wavelengths compared to omeprazole.
Omeprazole	Methanol	~301	~287	Methanol is also used, particularly in HPLC methods.[4]
Omeprazole	Ethanol	~276	~305	Omeprazole is poorly soluble in ethanol, which can affect absorbance values.[3]

Note: The exact λmax can vary slightly depending on the instrument and specific solvent preparation.

The European Pharmacopoeia specifies that an alkaline solution of omeprazole should show absorption maxima at approximately 276 nm and 305 nm.[3] The presence of the sulfide

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impurity can be detected by shifts in these maxima or the appearance of shoulders on the primary peaks, indicating its presence even at low concentrations.

Experimental Protocol for UV Spectrophotometric Analysis

This protocol outlines a reliable, self-validating method for obtaining and comparing the UV absorbance spectra of omeprazole and its sulfide impurity. The causality for each step is explained to ensure scientific rigor.

Objective: To acquire high-resolution UV absorbance spectra of Omeprazole and Omeprazole Sulfide standards to determine their respective λmax for identification and differentiation.

Materials:

- Omeprazole Reference Standard (RS)
- Omeprazole Sulfide Impurity Reference Standard
- Sodium Hydroxide (NaOH), analytical grade
- Methanol, HPLC grade
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Quartz cuvettes (1 cm path length, matched pair)
- UV-Vis Spectrophotometer (dual beam)

Step-by-Step Methodology:

- Solvent Preparation (0.1 N NaOH):
  - Accurately weigh 4.0 g of NaOH pellets and dissolve in 1 liter of deionized water.

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- Causality: Using a standardized alkaline solvent like 0.1 N NaOH ensures the stability of omeprazole during the measurement period, preventing degradation that would alter the spectrum.[1][4]

- Standard Stock Solution Preparation (100 µg/mL):
  - Accurately weigh 10 mg of Omeprazole RS and transfer to a 100 mL volumetric flask.
  - Dissolve the powder in a small amount of the chosen solvent (e.g., Methanol for initial dissolution, then dilute with 0.1 N NaOH).[5] Sonicate for 5 minutes if necessary to ensure complete dissolution.
  - Make up to the mark with the solvent and mix thoroughly.
  - Repeat this process in a separate flask for the Omeprazole Sulfide standard.
  - Causality: Preparing a concentrated stock solution minimizes weighing errors and allows for precise dilutions. Using Class A volumetric ware is critical for accuracy.
- Working Solution Preparation (10 µg/mL):
  - Pipette 10.0 mL of the Omeprazole stock solution into a 100 mL volumetric flask.
  - Dilute to the mark with 0.1 N NaOH and mix. The final concentration will be 10 µg/mL.[2]
  - Repeat for the Omeprazole Sulfide stock solution.
  - Causality: Diluting to a concentration within the linear range of the spectrophotometer (typically producing an absorbance between 0.2 and 0.8) is essential for adherence to the Beer-Lambert Law and ensures accurate absorbance readings.[1]
- Spectrophotometer Configuration:
  - Turn on the spectrophotometer and allow the lamps to warm up for at least 30 minutes.
  - Set the wavelength range to scan from 200 nm to 400 nm.[2][5]

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- Causality: A proper warm-up period ensures lamp stability and minimizes baseline drift. The 200-400 nm range covers the expected absorbance maxima for both compounds.

- Baseline Correction (Blank Measurement):
  - Fill both the sample and reference cuvettes with the 0.1 N NaOH solvent.
  - Place them in the spectrophotometer and perform a baseline correction (auto-zero).
  - Causality: This step is crucial. It subtracts the absorbance of the solvent and the cuvettes themselves, ensuring that the final spectrum represents only the absorbance of the analyte.
- Sample Measurement:
  - Empty the sample cuvette, rinse it with a small amount of the Omeprazole working solution, and then fill it with the solution.
  - Place the cuvette back into the sample holder and acquire the absorbance spectrum from 200-400 nm.
  - Repeat the process for the Omeprazole Sulfide working solution.
  - Causality: Rinsing the cuvette with the sample solution prevents dilution from any residual solvent, ensuring the concentration is accurate.
- Data Analysis:
  - Analyze the resulting spectra to identify the wavelength of maximum absorbance (λmax) for each compound.
  - For omeprazole, verify the absorbance maxima at ~276 nm and ~305 nm and calculate the absorbance ratio.
  - Compare the spectrum of the sulfide impurity to that of omeprazole, noting any shifts in λmax.

Workflow Visualization

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The following diagram illustrates the logical flow of the experimental protocol.

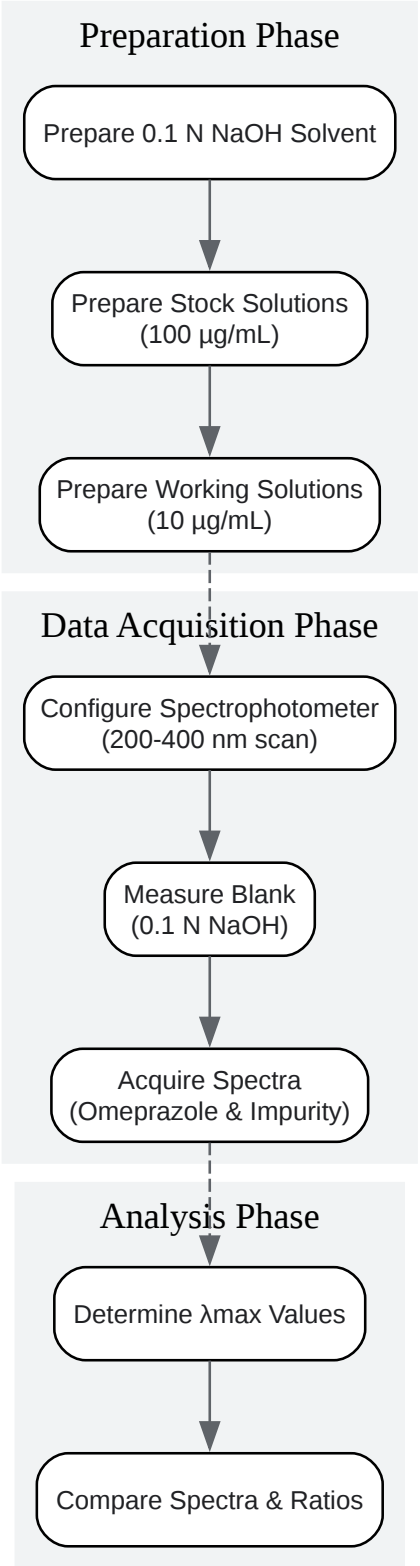

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Fig 1. Experimental workflow for UV-Vis analysis.

Interpreting the Results for Quality Control

In a quality control setting, the UV spectrum of a test sample of omeprazole should be overlaid with that of a reference standard. Any significant deviation in the λmax or the absorbance ratio can indicate the presence of impurities. While UV spectroscopy is an excellent tool for initial identification and screening, it is not typically used for quantifying low-level impurities without more advanced techniques like derivative spectrophotometry.[6][7] For precise quantification of all related substances, pharmacopeial methods often rely on High-Performance Liquid Chromatography (HPLC) with UV detection, where impurities are first separated chromatographically and then detected.[8][9]

Nevertheless, a direct UV spectral comparison remains a rapid, cost-effective, and powerful method for confirming the identity and purity of omeprazole, providing a clear distinction from its critical sulfide impurity.

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